

Application Notes and Protocols: 3-Amino-N,N-dimethylbenzamide as a Chemical Probe

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Compound of Interest

Compound Name: 3-Amino-N,N-dimethylbenzamide

Cat. No.: B112486

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Note to the Researcher: Information regarding the specific use of **3-Amino-N,N-dimethylbenzamide** as a chemical probe is scarce in current scientific literature. Most available data pertains to its chemical properties and synthesis. However, the closely related parent compound, 3-Aminobenzamide (3-AB), is a well-characterized and widely used chemical probe, primarily as an inhibitor of Poly(ADP-ribose) polymerase (PARP) enzymes.

This document will provide detailed information on 3-Aminobenzamide (3-AB) as a representative chemical probe for studying PARP-related biological processes. While the direct biological activities of **3-Amino-N,N-dimethylbenzamide** are not well-documented, the information on 3-AB can serve as a valuable reference point for potential applications and experimental design.

Introduction to 3-Aminobenzamide (3-AB) as a PARP Inhibitor

3-Aminobenzamide (3-AB) is a classic and potent inhibitor of the Poly(ADP-ribose) polymerase (PARP) family of enzymes.^{[1][2]} PARP enzymes, particularly PARP1, are crucial for DNA repair, genomic stability, and cell death pathways.^{[3][4]} In response to DNA damage, PARP1 binds to DNA breaks and synthesizes poly(ADP-ribose) (PAR) chains on itself and other nuclear proteins, recruiting DNA repair machinery.^[4]

As a chemical probe, 3-AB is instrumental in elucidating the roles of PARP in various cellular processes, including:

- DNA Repair: Investigating the contribution of PARP-mediated DNA repair in response to genotoxic agents.[5]
- Cell Death Pathways: Differentiating between apoptosis and necrosis, as PARP-1 overactivation can lead to NAD⁺ and ATP depletion, resulting in necrotic cell death.
- Cancer Therapy: Studying the concept of synthetic lethality, where cancer cells with deficiencies in other DNA repair pathways (e.g., BRCA1/2 mutations) are highly sensitive to PARP inhibition.
- Inflammation and Ischemia-Reperfusion Injury: Exploring the role of PARP activation in inflammatory responses and tissue damage following ischemia-reperfusion.[6]

Physicochemical Properties

Below is a summary of the available data for both **3-Amino-N,N-dimethylbenzamide** and its parent compound, 3-Aminobenzamide.

Property	3-Amino-N,N-dimethylbenzamide	3-Aminobenzamide (3-AB)
Molecular Formula	C ₉ H ₁₂ N ₂ O	C ₇ H ₈ N ₂ O
Molecular Weight	164.20 g/mol	136.15 g/mol
CAS Number	33322-60-0	3544-24-9
Appearance	Solid	White to off-white crystalline powder
Solubility	Soluble in DMSO	Soluble in DMSO, water
Purity	≥97% (typical)[7]	>99% (typical)

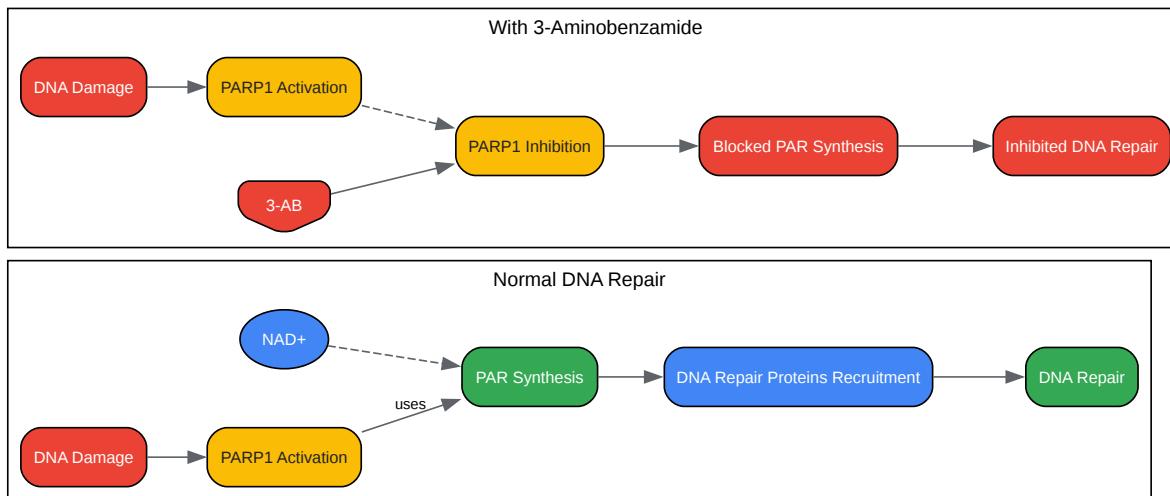
Quantitative Data for 3-Aminobenzamide (3-AB)

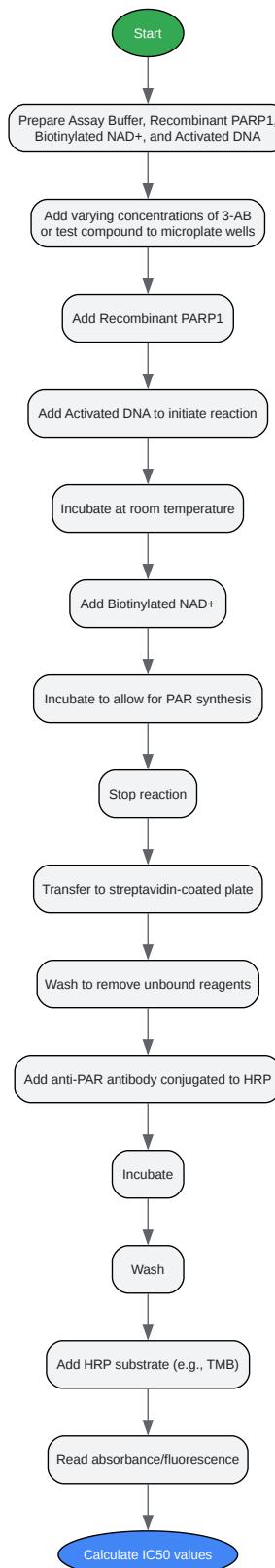
The following table summarizes the inhibitory constants for 3-Aminobenzamide against PARP.

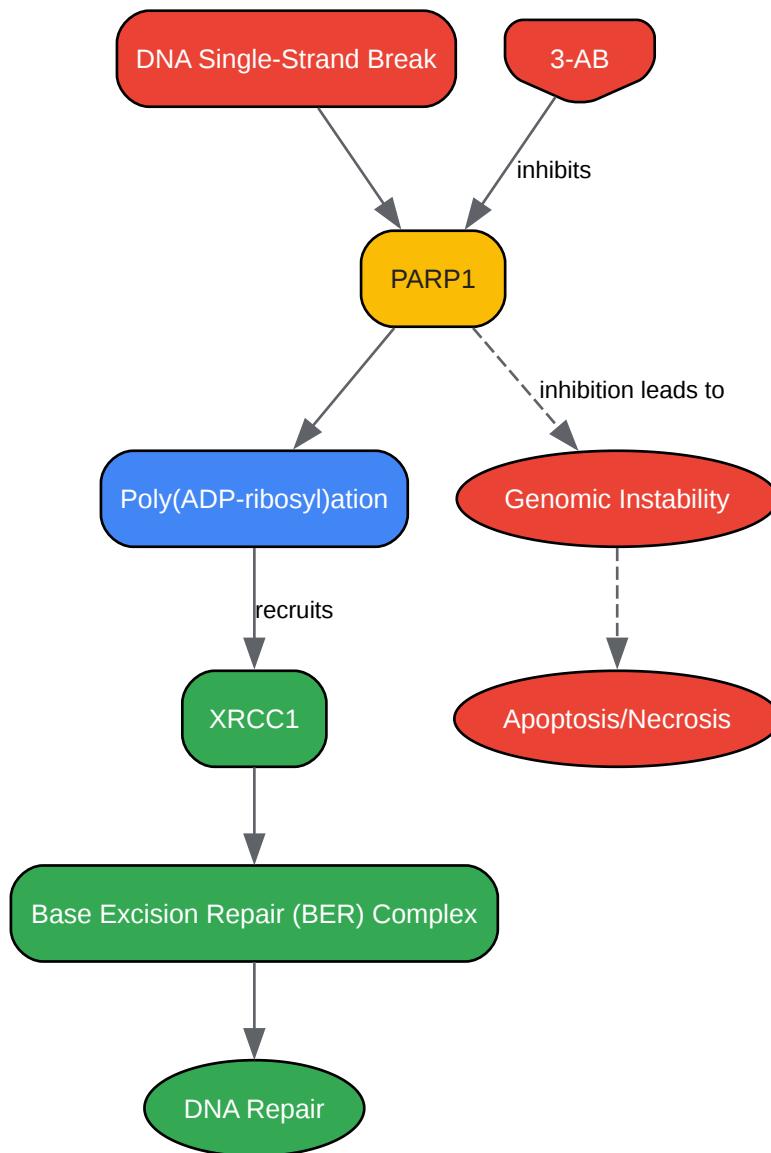
Parameter	Value	Cell Line/System	Reference
IC ₅₀	~50 nM	CHO cells	[1]
K _i	1.8 μM	(not specified)	

Mechanism of Action of 3-Aminobenzamide (3-AB)

3-AB acts as a competitive inhibitor of PARP by binding to the NAD⁺ binding site of the enzyme. This prevents the synthesis of PAR chains and the subsequent recruitment of DNA repair proteins to the site of DNA damage.





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